

Personal protective equipment for handling 2-Tridecanone

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Compound of Interest

Compound Name: 2-Tridecanone

Cat. No.: B165437

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Essential Safety and Handling Guide for 2-Tridecanone

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-Tridecanone**. The following procedural guidance is designed to ensure safe operational use and disposal.

Occupational Exposure Limits

2-Tridecanone is regulated as "Particulates Not Otherwise Regulated" (PNOR) or "Inert or Nuisance Dust" in its solid form. Adherence to the established occupational exposure limits is critical for personnel safety.

Jurisdiction/Authority	Exposure Limit Type	Value
US OSHA (Table Z-3)	Total Dust	15 mg/m ³ [1]
US OSHA (Table Z-3)	Respirable Fraction	5 mg/m ³ [1]
US - Oregon (Z-1)	Total Dust	10 mg/m ³ [1]
US - Hawaii	Total Dust	10 mg/m ³ [1]
US - Hawaii	Respirable Fraction	5 mg/m ³ [1]
Canada - British Columbia	PNOC (Insoluble/Poorly Soluble)	10 mg/m ³ [1]

Note: Some safety data sheets indicate no available data for OSHA PEL, NIOSH REL, or ACGIH TLV for **2-Tridecanone** specifically.[\[2\]](#)

Personal Protective Equipment (PPE) Protocol

A risk assessment should precede any handling of **2-Tridecanone** to determine the necessary level of protection.

Eye and Face Protection

- Standard Operations: Wear chemical splash-resistant safety glasses or goggles with side protection.[\[2\]](#)
- High-Risk Operations: In situations with a higher risk of splashes or dust generation, a face shield may be appropriate.[\[2\]](#)
- Compliance: All eyewear must be tested and approved under government standards such as OSHA 29 CFR 1910.133 or EU EN166.[\[2\]](#)[\[3\]](#)

Skin and Body Protection

- Routine Handling: A standard lab coat is sufficient for handling small quantities.
- Risk of Exposure: For scenarios with a risk of significant contact or when handling larger quantities, wear protective clothing or overalls.[\[1\]](#)

- Hygiene: Good hygiene practices require minimizing exposure.[1] Do not expose open cuts, abraded, or irritated skin to this material.[1]

Hand Protection

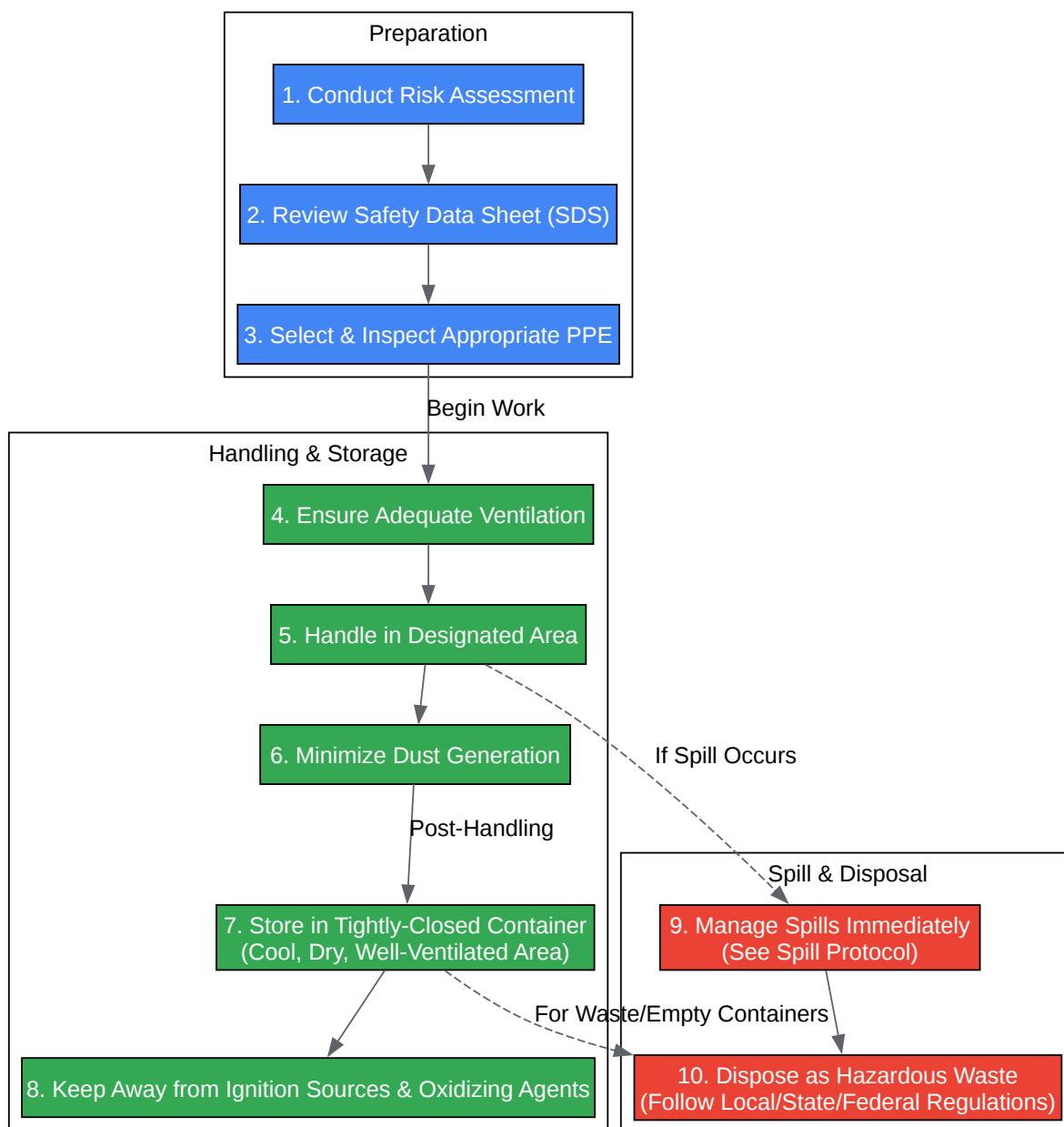
- Selection: The suitability and durability of a glove type depend on usage.[1] For protection against undissolved, dry solids where abrasive particles are not present, the following materials are suggested:
 - Butyl rubber[1]
 - Nitrile rubber[1]
 - Polychloroprene[1]
 - Fluorocautchouc[1]
 - Polyvinyl chloride (PVC)[1]
- Important Considerations: While PVC and Nitrile are listed for solids, they are generally not recommended for use with ketones.[4] Butyl rubber gloves offer good protection against ketones.[4][5][6]
- Inspection: Always examine gloves for wear and/or degradation before use and replace them if contaminated.[1] Hands should be washed and dried thoroughly after glove removal.[1]

Respiratory Protection

- Normal Conditions: No respiratory protection is needed under normal use conditions with adequate ventilation.[3][7]
- Elevated Risk: In emergencies, large-scale use, or if ventilation is inadequate and exposure limits may be exceeded, use a NIOSH/MSHA or European Standard EN 136 approved respirator equipped with a particle filter (such as a Type N95).[3][7][8]

Operational and Disposal Plans

Safe Handling and Storage Workflow



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Caption: Workflow for Safe Handling of **2-Tridecanone**.

Experimental Protocol: Handling 2-Tridecanone

- Preparation: Before handling, ensure the work area is clean and an eyewash station is accessible.^[2] Confirm adequate general and local exhaust ventilation is active to maintain low airborne concentrations.^[2]
- Personal Protection: Don the appropriate PPE as determined by your risk assessment (gloves, eye protection, lab coat).
- Handling: Avoid contact with skin, eyes, and clothing.^[2] Minimize dust generation and accumulation during transfer and use.^[2] Keep the container tightly closed when not in use.^[2]
- Storage: Store in a tightly-closed, properly labeled container in a cool, dry, and well-ventilated location.^[3] Keep away from incompatible materials such as oxidizing agents.^{[1][3]}

Spill Response Plan

- Minor Spills:
 - Contain the spillage to prevent environmental release.^[1]
 - Remove all sources of ignition.^{[9][10]}
 - Dampen the solid spill material with 60-70% ethanol to prevent dust from becoming airborne.^{[9][10]}
 - Transfer the dampened material to a suitable, labeled container for disposal.^{[9][10]}
 - Use absorbent paper dampened with 60-70% ethanol to clean up any remaining residue.^{[9][10]}
 - Seal the absorbent paper and any contaminated clothing in a vapor-tight plastic bag for disposal.^{[9][10]}
 - Wash the contaminated surface with a soap and water solution.^{[9][10]}
- Major Spills:

- Evacuate the area and move upwind.[1]
- Alert emergency responders, providing the location and nature of the hazard.[1]
- Wear appropriate protective clothing and equipment before attempting to control the spill.
[1]

Disposal Plan

- Classification: **2-Tridecanone** and its container must be disposed of as hazardous waste, primarily due to its high toxicity to aquatic organisms.[1][11]
- Regulations: All waste, including contaminated materials, must be handled in accordance with local, state, and federal regulations.[1] Do not allow the chemical or wash water from cleaning to enter drains, waterways, or soil.[1][2]
- Procedure: Collect waste material in a suitable, sealed, and properly labeled container.[7] Consult your institution's environmental health and safety department or a licensed waste management authority for disposal.[1] Do not reuse empty containers as they may contain residual dust that could be an explosion hazard.[1]

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